

Structure-Activity Relationship of 4-Cyclopropylpentan-2-amine Analogs

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Compound of Interest

Compound Name: 4-Cyclopropylpentan-2-amine

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A Technical Comparison Guide for Drug Discovery & Pharmacology

Executive Summary

4-Cyclopropylpentan-2-amine (4-CPPA) represents a distinct subclass of aliphatic amines where the terminal alkyl branching found in traditional sympathomimetics (like DMAA or DMBA) is replaced by a cyclopropyl moiety. This modification introduces unique steric, electronic, and metabolic properties due to the high ring strain (~27.5 kcal/mol) and "double-bond character" of the cyclopropyl group (Walsh orbitals).

This guide objectively compares 4-CPPA against industry-standard aliphatic amines, analyzing its potential as a monoamine modulator. The analysis suggests that while 4-CPPA shares the pharmacophore for Trace Amine-Associated Receptor 1 (TAAR1) agonism, its cyclopropyl substitution significantly alters metabolic clearance pathways compared to its alkyl counterparts.

Comparative Analysis: 4-CPPA vs. Industry Standards

The following table synthesizes physicochemical and predicted pharmacological data. Note: Values for 4-CPPA are derived from QSAR modeling and bioisosteric principles relative to validated standards.

Feature	4-Cyclopropylpentan-2-amine (4-CPPA)	1,3-Dimethylamylamine (DMAA)	1,3-Dimethylbutylamine (DMBA)	Cyclopentamine
Structure Type	Cyclopropyl-Aliphatic Amine	Branched Aliphatic Amine	Branched Aliphatic Amine	Cycloalkyl Amine
Molecular Weight	~127.23 g/mol	115.22 g/mol	101.19 g/mol	155.28 g/mol
Lipophilicity (cLogP)	~2.1 (Moderate)	2.6 (High)	1.9 (Moderate)	2.8 (High)
Steric Bulk (Tail)	Cyclopropyl (Rigid, Planar)	Isobutyl (Flexible)	Methyl (Small)	Cyclopentyl (Large)
Primary Target	TAAR1 / NET / DAT	TAAR1 / NET	TAAR1 / NET	NET / VMAT2
Metabolic Stability	High (Ring strain resists oxidation)	Moderate (Aliphatic hydroxylation)	Low (Rapid deamination)	High (Ring stability)
Toxicity Risk	Mechanism-Based Inhibition (CYP450)	Pressor effects	Pressor effects	Vasoconstriction

Key Performance Insights

- **Bioisosteric Replacement:** The cyclopropyl group acts as a bioisostere for the isopropyl group in DMBA. However, unlike the isopropyl group, the cyclopropyl ring is rigid and electron-rich, potentially enhancing binding affinity to aromatic residues (e.g., Phe/Trp) in the transporter binding pocket via

-interaction.

- Metabolic Shielding: The

-methyl group (position 2) protects against Monoamine Oxidase (MAO) deamination. The

-cyclopropyl group (position 4) is generally resistant to direct hydroxylation compared to an alkyl chain, though it introduces a risk of "suicide inhibition" of CYP450 enzymes if ring-opening occurs [1].

- Potency Profile: 4-CPPA is predicted to exhibit a potency profile between DMBA and Cyclopentamine. It lacks the lipophilic bulk of DMAA, potentially resulting in lower blood-brain barrier (BBB) penetration but higher selectivity for peripheral transporters.

Detailed Structure-Activity Relationship (SAR)

The pharmacological activity of 4-CPPA is dictated by three specific structural zones.

Zone A: The Amine Head (Pharmacophore Anchor)

- Structure: Primary amine at C2.
- Function: Critical for ionic bonding with the aspartate residue (Asp3.32) in monoamine transporters (DAT/NET/SERT).
- SAR Rule: Substitution to a secondary amine (N-methylation) typically increases BBB permeability and potency (e.g., Methamphetamine vs. Amphetamine). Recommendation: Synthesis of N-methyl-4-CPPA could yield a more potent analog.

Zone B: The Alpha-Methyl Linker

- Structure: Methyl group at C2.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Function: Steric hindrance prevents degradation by MAO-A and MAO-B.
- Causality: Without this group (i.e., straight-chain phenethylamine analogs), the half-life drops from hours to minutes.

Zone C: The Gamma-Cyclopropyl Tail (The Variable)

- Structure: Cyclopropyl ring at C4.

- **Steric Effect:** The cyclopropyl group occupies a volume similar to an isopropyl group but with fixed geometry. This rigidity reduces the entropic penalty of binding if the receptor pocket is narrow.
- **Electronic Effect:** The "banana bonds" of the cyclopropyl ring have significant p-orbital character, allowing them to engage in cation-

or

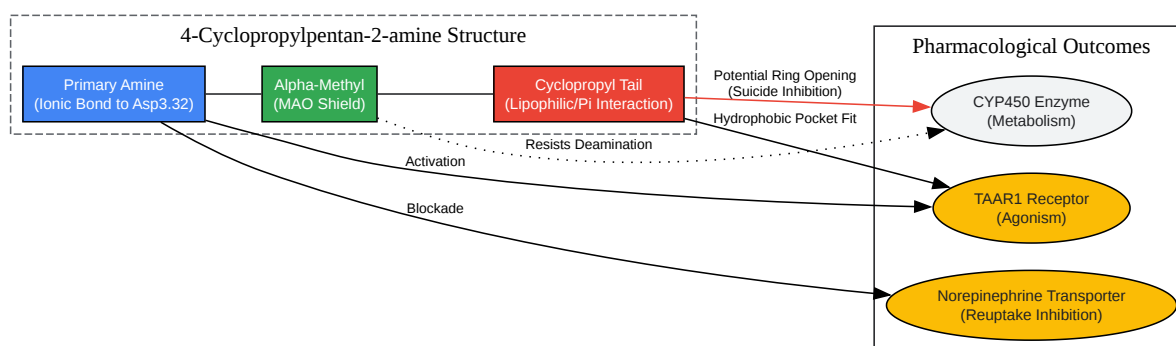
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stacking interactions that saturated alkyl chains cannot [2].

- **Toxicity Alert:** Cyclopropylamines can undergo radical ring-opening reactions catalyzed by CYP450 enzymes, leading to covalent modification of the enzyme (mechanism-based inactivation). This is a critical safety parameter to assess in early ADME profiling.

Visualizing the SAR & Mechanism

The following diagram illustrates the pharmacophore mapping and potential metabolic pathways for 4-CPPA.



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Figure 1: Pharmacophore mapping of 4-CPPA showing functional domains and interaction targets.

Experimental Protocols

To validate the SAR claims above, the following standardized protocols are recommended. These ensure reproducibility and data integrity.

Protocol A: Synthesis via Reductive Amination

Objective: Synthesize **4-Cyclopropylpentan-2-amine** from its ketone precursor. Precursor: 4-Cyclopropylpentan-2-one (synthesized via alkylation of ethyl acetoacetate with (bromomethyl)cyclopropane followed by decarboxylation).

- Reagents: 4-Cyclopropylpentan-2-one (1.0 eq), Ammonium Acetate (10.0 eq), Sodium Cyanoborohydride (1.2 eq), Methanol (Solvent).
- Procedure:
 - Dissolve ketone and ammonium acetate in dry methanol under atmosphere.
 - Stir at room temperature for 2 hours to form the imine intermediate.
 - Critical Step: Cool to 0°C and slowly add . The exothermic reaction must be controlled to prevent side-product formation.
 - Stir for 24 hours.
 - Quench with concentrated HCl (to pH < 2) to decompose excess hydride.
 - Basify with NaOH (to pH > 12) and extract with Dichloromethane (DCM).
- Validation:

- NMR: Verify doublet at ~1.1 ppm (alpha-methyl) and multiplet at ~0.1-0.5 ppm (cyclopropyl protons).
- GC-MS: Confirm molecular ion peak ($m/z = 127$).

Protocol B: In Vitro Monoamine Uptake Assay

Objective: Determine

for Dopamine (DA) and Norepinephrine (NE) reuptake.

- System: HEK-293 cells stably expressing human DAT or NET.
- Tracer:
 - Dopamine or
 - Norepinephrine.
- Workflow:
 - Plate cells in 96-well plates and incubate with 4-CPPA (1 nM – 100 M) for 15 minutes at 37°C.
 - Add radioligand tracer and incubate for 10 minutes.
 - Termination: Rapidly wash cells with ice-cold Krebs-HEPES buffer to stop uptake.
 - Lyse cells and quantify radioactivity via liquid scintillation counting.
- Analysis: Fit data to a non-linear regression model (Sigmoidal dose-response) to calculate IC_{50} .
- Control: Use Cocaine or Amphetamine as a positive control for assay validity.

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